

Essential Guide to the Proper Disposal of Flufenacet ESA

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Compound of Interest

Compound Name: *flufenacet ESA*

CAS No.: 201668-32-8

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This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of Flufenacet ethanesulfonic acid (ESA), a significant degradation product of the herbicide flufenacet. Adherence to these protocols is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. Flufenacet and its derivatives are recognized for their potential environmental persistence and health hazards, necessitating meticulous disposal practices.

Immediate Safety and Handling

Before handling **Flufenacet ESA**, it is imperative to be familiar with its hazard profile.

Flufenacet ESA sodium salt is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[1] The parent compound, flufenacet, is harmful if swallowed, may cause an allergic skin reaction, and may cause damage to organs through prolonged or repeated exposure.[2] It is also very toxic to aquatic life with long-lasting effects. [2]

Personal Protective Equipment (PPE) is mandatory:

- **Gloves:** Chemically resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are essential.
- **Lab Coat:** A standard laboratory coat must be worn to protect from spills.
- **Respiratory Protection:** If handling fine powders or creating aerosols, use a certified respirator.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)[\[3\]](#)

Quantitative Hazard and Environmental Data Summary

The following table summarizes key quantitative data regarding the hazards and environmental fate of flufenacet and its derivatives.

Parameter	Value	Source
Flufenacet ESA Sodium Salt Hazards		
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Flufenacet Hazards		
GHS Hazard Statements	H302: Harmful if swallowed H317: May cause an allergic skin reaction H373: May cause damage to organs through prolonged or repeated exposure H410: Very toxic to aquatic life with long lasting effects	[2]
Flufenacet Environmental Fate		
Aerobic Soil Half-Life	23.1 – 63.6 days	[4]
Aerobic Aquatic Half-Life	18 – 77 days	[4]
Thiadone Degradate Half-Life	160 – 303 days (aerobic and anaerobic aquatic)	[4]
Soil Organic Carbon-Water Partition Coefficient (Koc)	209 – 762 mL/g	[4]
Water Solubility	56 mg/L	[4]

Step-by-Step Disposal Protocol

The disposal of **Flufenacet ESA** must comply with federal, state, and local regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.[5] Academic laboratories may have the option to follow Subpart K regulations, which provide an alternative set of requirements for hazardous waste management.[6][7]

1. Waste Identification and Segregation:

- Hazardous Waste Determination: **Flufenacet ESA** waste must be managed as hazardous chemical waste due to its irritant properties and the ecotoxicity of the parent compound.[8]
- Segregation: Do not mix **Flufenacet ESA** waste with other chemical waste streams unless compatibility has been confirmed. Incompatible chemicals must be stored separately, using physical barriers or secondary containment.[5]

2. Container Selection and Labeling:

- Container: Use a chemically compatible, leak-proof container with a secure closure.[5] High-density polyethylene (HDPE) containers are generally suitable. The container must be in good condition, free from damage or deterioration.[5]
- Labeling: All waste containers must be clearly labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Flufenacet ESA**" or "Flufenacet ethanesulfonic acid"
 - A list of all constituents and their approximate concentrations.
 - The date when waste was first added to the container (accumulation start date).[9]
 - Applicable hazard pictograms (e.g., irritant, environmental hazard).

3. On-site Accumulation and Storage:

- Satellite Accumulation Area (SAA): Store the waste container at or near the point of generation in a designated Satellite Accumulation Area (SAA).[9][10] This area must be under the control of laboratory personnel.[5]
- Storage Conditions: Keep the waste container tightly closed except when adding waste.[8] Store in a cool, dry, well-ventilated area away from ignition sources.[3] Secondary containment is highly recommended to prevent spills.[5]

- Time and Volume Limits: Adhere to the specific time and volume limits for waste accumulation as defined by RCRA or Subpart K. For academic labs under Subpart K, waste must be removed from the laboratory within twelve months of the accumulation start date.[\[6\]](#)
[\[9\]](#)

4. Disposal Request and Collection:

- Contact Environmental Health & Safety (EHS): When the container is full or reaches its accumulation time limit, contact your institution's Environmental Health & Safety (EHS) department or the designated hazardous waste management office to arrange for pickup.
- Documentation: Complete any required waste pickup request forms, ensuring that the information on the form matches the container label.[\[11\]](#)

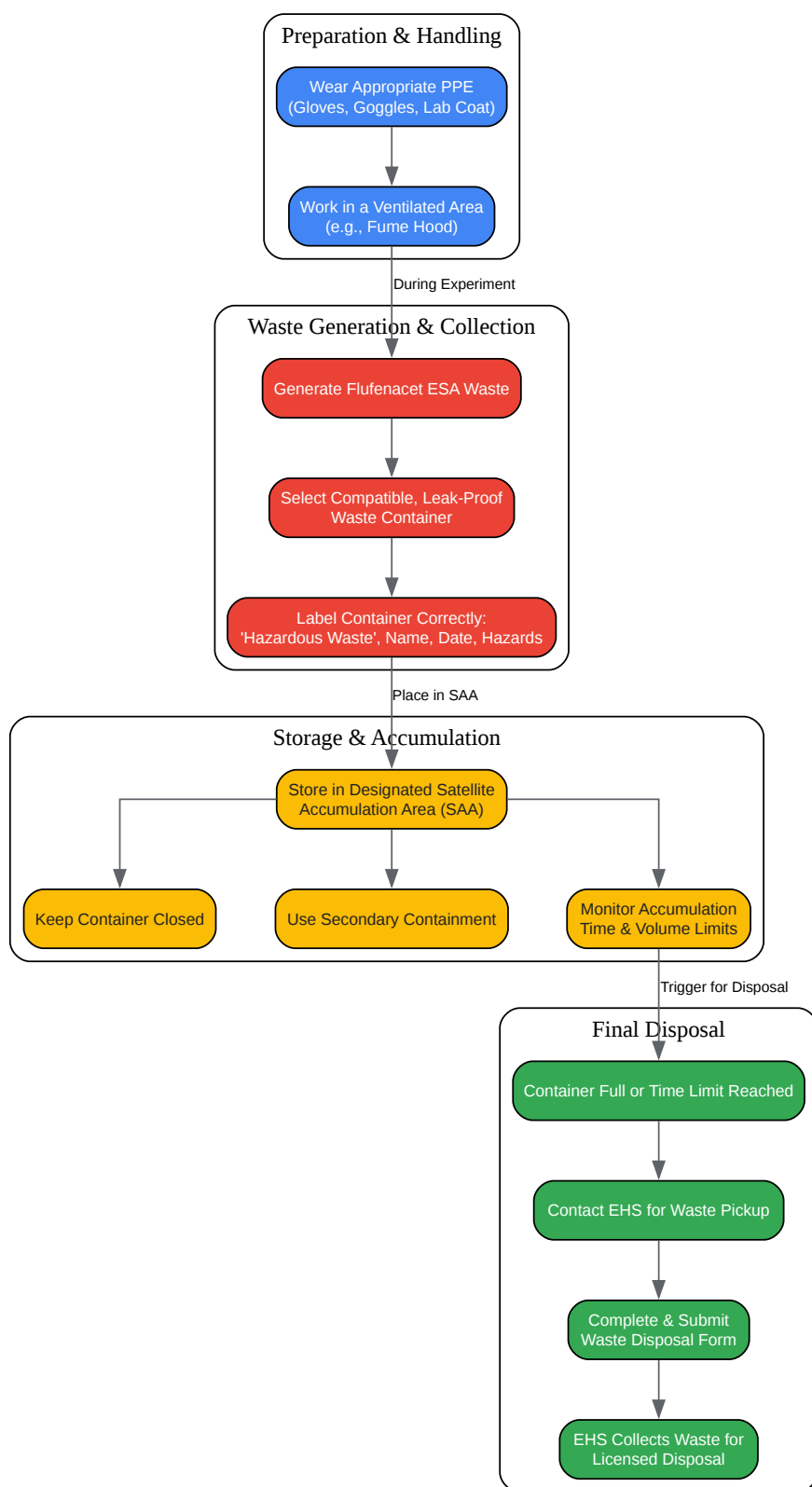
Under no circumstances should **Flufenacet ESA** or its solutions be disposed of down the drain or in regular trash.[\[5\]](#)[\[8\]](#) Improper disposal can lead to significant environmental contamination and regulatory penalties.[\[5\]](#)

Experimental Protocols

While specific experimental protocols for the disposal of **Flufenacet ESA** are not publicly available, the general principles of hazardous waste management apply. The key "experiment" in a laboratory setting is the proper execution of the waste accumulation and disposal procedures outlined above. The effectiveness of these procedures is measured by regulatory compliance and the absence of safety incidents or environmental releases.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Flufenacet ESA** in a laboratory setting.



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Caption: Workflow for the safe disposal of **Flufenacet ESA** waste.

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